

Paromomycin: A Comprehensive Technical Guide on its Chemical Structure and Physical Properties

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Compound of Interest

Compound Name: *Paromomycin*

CAS No.: 1263-89-4

Cat. No.: B1663516

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Introduction

Paromomycin is an aminoglycoside antibiotic derived from the bacterium *Streptomyces rimosus* var. **paromomycinus**.^[1] It exhibits a broad spectrum of activity against Gram-negative and Gram-positive bacteria, as well as several protozoa.^{[2][3]} Clinically, it is primarily used for the treatment of intestinal infections such as amebiasis and cryptosporidiosis.^[3] Its mechanism of action involves binding to the 16S ribosomal RNA (rRNA) of the bacterial 30S ribosomal subunit, which disrupts protein synthesis by causing misreading of mRNA and ultimately leads to bacterial cell death.^[4] This guide provides an in-depth overview of the chemical structure and physical properties of **paromomycin**, crucial for its application in research and drug development.

Chemical Structure

Paromomycin is a complex oligosaccharide composed of four distinct rings linked by glycosidic bonds. The core structure is an aminocyclitol, 2-deoxystreptamine (Ring II), which is a characteristic feature of many aminoglycoside antibiotics. This central ring is glycosidically linked to three sugar moieties: a D-glucosamine (Ring I), a D-ribose (Ring III), and a 2,6-diamino-2,6-dideoxy-L-idopyranose (Ring IV).[1][5]

The systematic IUPAC name for **paromomycin** is (1R,2R,3S,4R,6S)-4,6-diamino-2-[[3-O-(2,6-diamino-2,6-dideoxy-beta-L-idopyranosyl)-beta-D-ribofuranosyl]oxy]-3-hydroxycyclohexyl 2-amino-2-deoxy-alpha-D-glucofuranoside.[6] **Paromomycin** is structurally very similar to neomycin, differing only by the substitution at the 6' position on Ring I, where **paromomycin** has a hydroxyl (-OH) group while neomycin has an amino (-NH₂) group.[7][8]

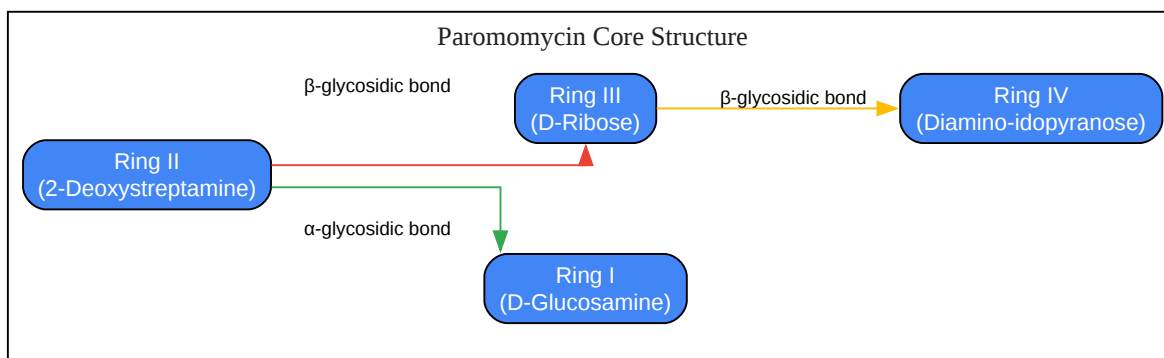
Key Chemical Identifiers:

- Molecular Formula: C₂₃H₄₅N₅O₁₄[1]
- Molecular Weight (Free Base): 615.64 g/mol [3][9]
- CAS Number (Free Base): 7542-37-2[1]
- CAS Number (Sulfate Salt): 1263-89-4[10]

Synonyms: Aminosidine, Catenulin, Crestomycin, Hydroxymycin, Monomycin A, Neomycin E, Paucimycin.[1]

Structural Diagram

The logical relationship and connectivity of the four rings of the **paromomycin** molecule are illustrated below.



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